

Application Notes: Lewis Acid-Catalyzed Acylation with Isopropenyl Acetate

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Compound of Interest

Compound Name: Isopropenyl acetate

Cat. No.: B045723

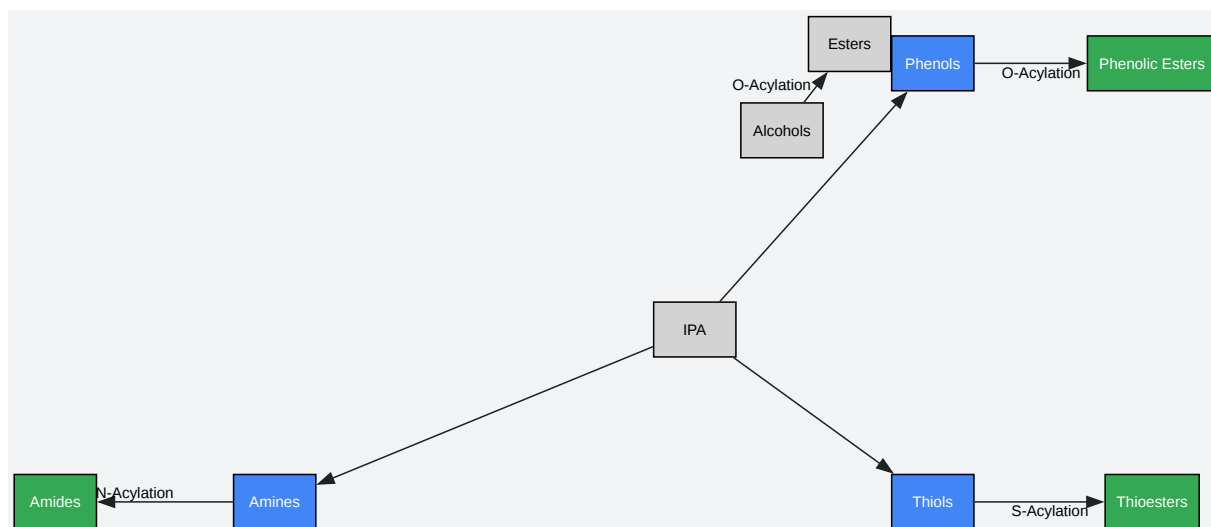
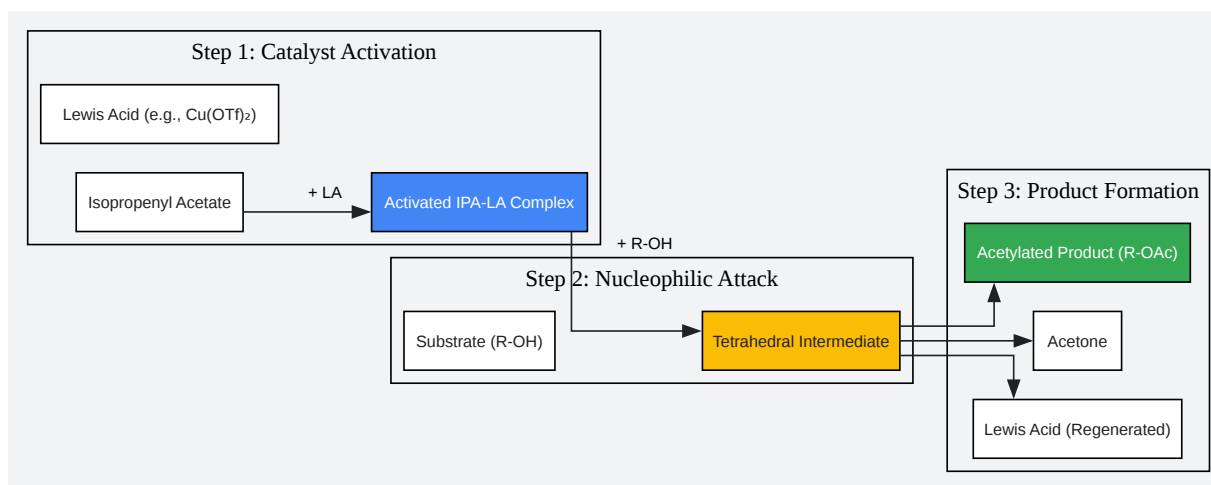
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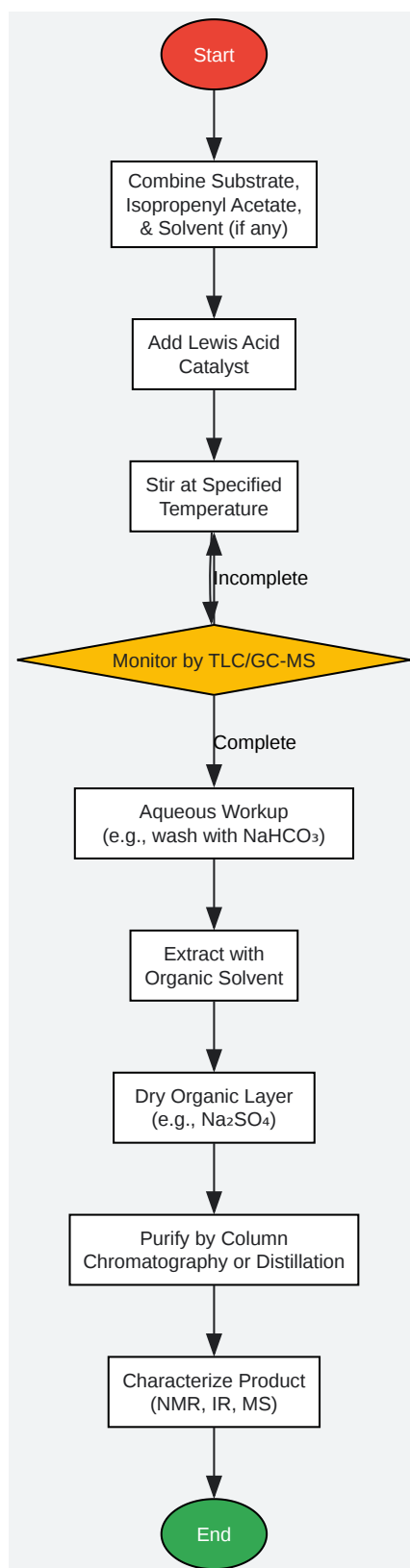
Introduction

Acylation is a fundamental transformation in organic synthesis, crucial for the protection of functional groups such as alcohols, phenols, amines, and thiols.[1][2] Traditionally, this is achieved using reactive acylating agents like acid anhydrides or acyl chlorides. However, these methods often generate corrosive and difficult-to-remove byproducts, such as carboxylic acids or HCl. **Isopropenyl acetate** (IPA) has emerged as a superior, "greener" alternative for acetylation.[3] Its primary advantage lies in the formation of acetone as the sole byproduct, which is volatile and easily removed from the reaction mixture.[3] The reaction's efficiency is significantly enhanced by Lewis acid catalysts, which activate the **isopropenyl acetate**, enabling acylation under mild conditions. This document provides an overview of the applications and protocols for Lewis acid-catalyzed acylation reactions using **isopropenyl acetate**.

Mechanism of Action

The Lewis acid-catalyzed acylation with **isopropenyl acetate** proceeds through the activation of the acylating agent. The Lewis acid (LA) coordinates to the carbonyl oxygen of **isopropenyl acetate**, increasing the electrophilicity of the acyl carbon. This activation facilitates the nucleophilic attack by a substrate (e.g., an alcohol, R-OH). The subsequent collapse of the tetrahedral intermediate yields the acetylated product, acetone, and regenerates the Lewis acid catalyst.





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